

Safe Disposal of Tetrahydrothiopyran-4-carbonitrile: A Procedural Guide

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Compound of Interest

Compound Name: Tetrahydrothiopyran-4-carbonitrile

Cat. No.: B071359

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For researchers and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount to laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the proper disposal of **Tetrahydrothiopyran-4-carbonitrile** (CAS No. 195503-40-3), ensuring a safe and compliant operational workflow.

Immediate Safety and Handling

Before beginning any disposal procedure, it is critical to handle **Tetrahydrothiopyran-4-carbonitrile** with the appropriate safety measures. This compound is classified as hazardous and can cause skin, eye, and respiratory irritation. It is also harmful if swallowed, inhaled, or in contact with skin.^[1]

Personal Protective Equipment (PPE): Always wear the following PPE when handling this compound:

- Eye/Face Protection: Chemical safety goggles or eyeglasses that comply with OSHA regulations or European Standard EN166.^[1]
- Skin Protection: A lab coat and appropriate protective gloves to prevent skin exposure.^[1]
- Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood.^{[1][2]} If exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter.^[1]

Engineering Controls: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[\[1\]](#)

Hazard Summary

The following table summarizes the key hazard classifications for **Tetrahydrothiopyran-4-carbonitrile**, which dictate the necessary precautions for its handling and disposal.

Hazard Classification	Category	Description
Acute Oral Toxicity	Category 4	Harmful if swallowed. [1]
Acute Dermal Toxicity	Category 4	Harmful in contact with skin. [1]
Acute Inhalation Toxicity	Category 4	Harmful if inhaled. [1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation. [1]
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation. [1]
Specific Target Organ Toxicity	Category 3	May cause respiratory irritation. [1]

Step-by-Step Disposal Procedure

The primary and mandated method for disposing of **Tetrahydrothiopyran-4-carbonitrile** is through a licensed and approved hazardous waste disposal service.[\[1\]](#)[\[2\]](#)[\[3\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[4\]](#)[\[5\]](#)

Step 1: Waste Collection

- Collect all waste containing **Tetrahydrothiopyran-4-carbonitrile**, including contaminated absorbent materials from spills and any disposable PPE, into a dedicated and appropriate hazardous waste container.[\[4\]](#)
- The container must be compatible with the chemical, in good condition, and free from leaks.
[\[6\]](#) The original product container is often a suitable choice.[\[6\]](#)

- Clearly label the container as "Hazardous Waste" and identify the contents as "**Tetrahydrothiopyran-4-carbonitrile**".^[4] Do not mix with other waste streams.^[3]

Step 2: Waste Storage

- Keep the waste container tightly sealed when not in use.^[1]^[2]
- Store the sealed container in a designated, secure, and well-ventilated hazardous waste accumulation area.^[4]
- Ensure the storage area is away from incompatible materials.^[4]

Step 3: Professional Disposal

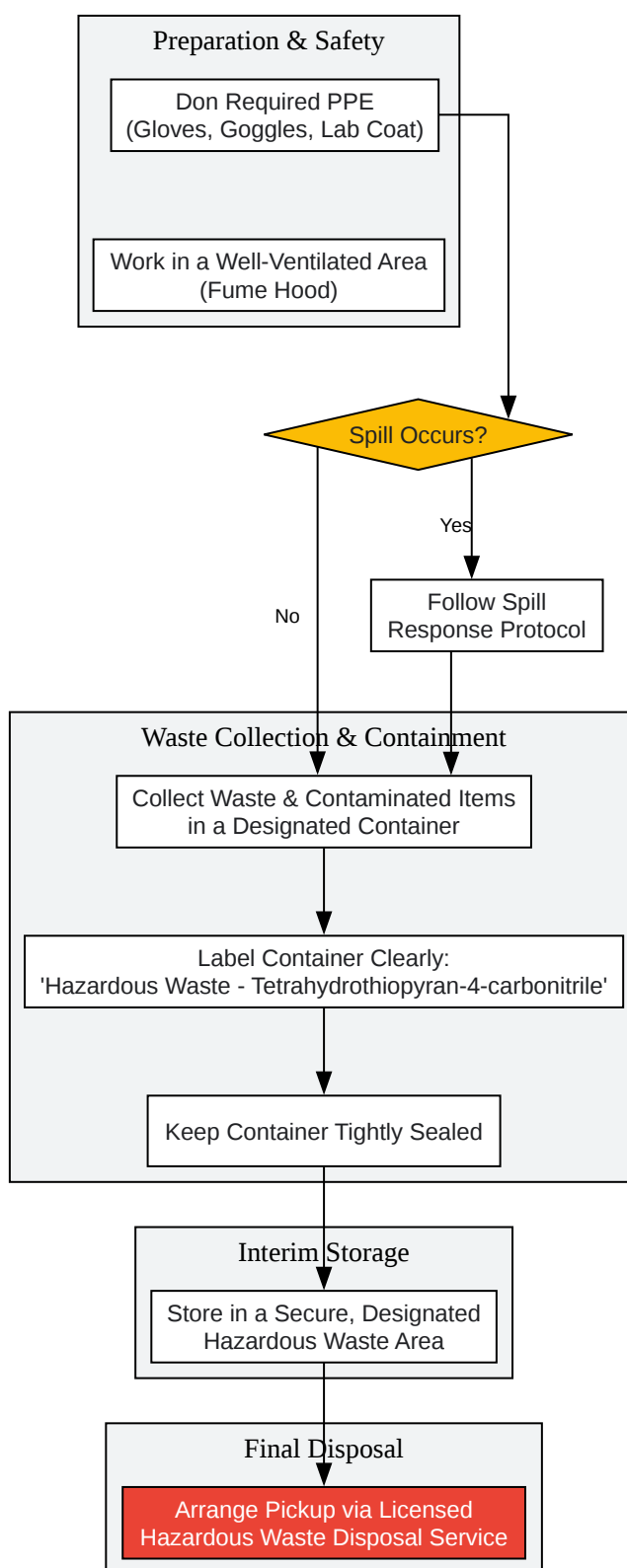
- Arrange for the collection and disposal of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.^[3]^[4]
- Follow all local, state, and federal regulations governing chemical waste disposal.^[3]^[4]
- An alternative disposal method, such as incineration in a chemical incinerator equipped with an afterburner and scrubber, may be used by the disposal service.^[3] This must only be performed by trained and licensed professionals.

Spill Response Protocol

In the event of a spill, immediate and correct action is crucial to prevent exposure and environmental contamination.

- **Evacuate:** Immediately clear the area of all personnel.
- **Ventilate:** Ensure the area is well-ventilated, using a fume hood if the spill is contained within one.
- **Wear PPE:** Before re-entering the area, don all required personal protective equipment as detailed above.
- **Contain & Absorb:** Cover the spill with an inert, non-combustible absorbent material such as sand, vermiculite, or earth.^[4]

- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled hazardous waste container for disposal.[\[3\]](#)[\[4\]](#)
- Decontaminate: Wash the spill site thoroughly once the material has been completely removed.[\[4\]](#)



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Caption: Workflow for the safe disposal of **Tetrahydrothiopyran-4-carbonitrile**.

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